

# Application Notes and Protocols for Ovalbumin-Induced Food Allergy Models

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## Compound of Interest

Compound Name: Ovalbumins

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing ovalbumin (OVA) as a model allergen in food allergy research. The methodologies outlined are established in the scientific literature and are designed to induce reproducible allergic sensitization and challenge responses in murine models, facilitating the investigation of disease mechanisms and the evaluation of potential therapeutic interventions.

## Introduction

Ovalbumin, the primary protein in chicken egg white, is a widely used allergen in experimental models of food allergy due to its well-characterized immunological properties and its ability to induce robust IgE-mediated hypersensitivity reactions. These models are instrumental in studying the complex pathophysiology of food allergies, from initial sensitization to the elicitation of allergic symptoms upon subsequent exposure. The protocols described herein cover sensitization and challenge procedures, as well as key analytical methods to assess the allergic response.

## Quantitative Data Summary

The following tables summarize key quantitative parameters from various published studies on OVA-induced food allergy models in mice. These values can serve as a reference for experimental design.

Table 1: Ovalbumin Sensitization and Challenge Dosages

Parameter	Route of Administration	Adjuvant	Dosage Range	Species/Strain	Reference
Sensitization	Intraperitoneal (i.p.)	Aluminum Hydroxide (Alum)	10 µg - 100 µg OVA with 1.5 - 2.0 mg Alum	BALB/c Mice	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Intraperitoneal (i.p.)	None	10 µg OVA	BALB/c Mice	<a href="#">[1]</a>	
Subcutaneous (s.c.)	None	10 µg OVA	BALB/c Mice	<a href="#">[1]</a>	
Oral (with PPI)	Sucralfate	0.2 mg OVA	BALB/c Mice	<a href="#">[4]</a>	
Challenge	Oral (gavage)	None	20 mg - 50 mg OVA	BALB/c Mice	<a href="#">[2]</a> <a href="#">[3]</a>
Intranasal (i.n.)	None	0.4 mg/ml OVA solution	BALB/c Mice	<a href="#">[5]</a>	
Aerosol	None	1% OVA solution for 20 minutes	BALB/c Mice	<a href="#">[1]</a>	

Table 2: Key Immunological and Physiological Readouts in OVA-Allergic Mice

Parameter	Measurement Method	Typical Observation in Allergic Mice	Reference
OVA-specific IgE	ELISA	Significantly elevated serum levels	[1][3][6]
OVA-specific IgG1	ELISA	Significantly elevated serum levels	[1][3][6]
Total IgE	ELISA	Elevated serum levels	[3]
Mast Cell Protease-1 (mMCP-1)	ELISA	Increased serum levels	[2]
Histamine	ELISA	Increased serum levels	[2]
Body Temperature	Rectal Probe	Significant decrease after oral challenge	[4][7]
Anaphylactic Symptoms	Visual Scoring	Piloerection, rapid breathing, cyanosis	[8]
Intestinal Eosinophil Infiltration	Histology (H&E staining)	Increased eosinophil counts in jejunum	[6][9]
Th2 Cytokines (IL-4, IL-5, IL-13)	ELISA, RT-PCR	Increased levels in spleen cell culture or intestinal tissue	[4][8]

## Experimental Protocols

### Protocol 1: Murine Model of OVA-Induced Food Allergy via Intraperitoneal Sensitization and Oral Challenge

This protocol is a widely used method to induce a robust Th2-mediated allergic response to ovalbumin.

Materials:

- Ovalbumin (OVA), Grade V (Sigma-Aldrich)
- Aluminum hydroxide (Alum) adjuvant (e.g., Imject™ Alum, Thermo Fisher Scientific)
- Sterile, pyrogen-free Phosphate-Buffered Saline (PBS), pH 7.4
- 5-week-old female BALB/c mice
- Syringes (1 ml) with 27G needles
- Oral gavage needles

Procedure:

#### A. Sensitization Phase:

- Preparation of OVA/Alum Emulsion:
  - On day 0 and day 14, prepare a fresh OVA/Alum emulsion.
  - For a group of 10 mice, dissolve 1 mg of OVA in 1 ml of sterile PBS (1 mg/ml solution).
  - In a separate tube, add 20 mg of Alum.
  - Add the 1 ml of OVA solution to the Alum and bring the total volume to 2 ml with sterile PBS.
  - Gently mix on a rotator for at least 1 hour at 4°C to allow the OVA to adsorb to the Alum. The final concentration will be 100 µg OVA and 2 mg Alum per 200 µl.
- Intraperitoneal Injections:
  - On day 0 and day 14, inject each mouse intraperitoneally (i.p.) with 200 µl of the freshly prepared OVA/Alum emulsion.<sup>[2]</sup>
  - A control group should be injected with PBS or Alum alone.

#### B. Challenge Phase:

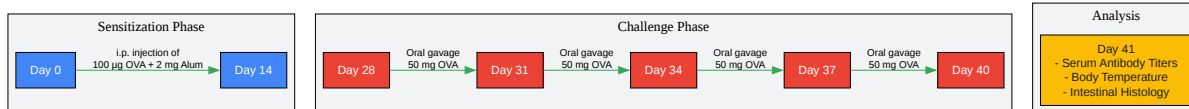
- Oral Gavage:
  - Starting on day 28, challenge the mice every 3 days for a total of five challenges.[\[2\]](#)
  - Prepare a 250 mg/ml solution of OVA in PBS.
  - Administer 200 µl of the OVA solution (containing 50 mg of OVA) to each mouse via oral gavage.[\[2\]](#)
  - The control group should be gavaged with PBS.

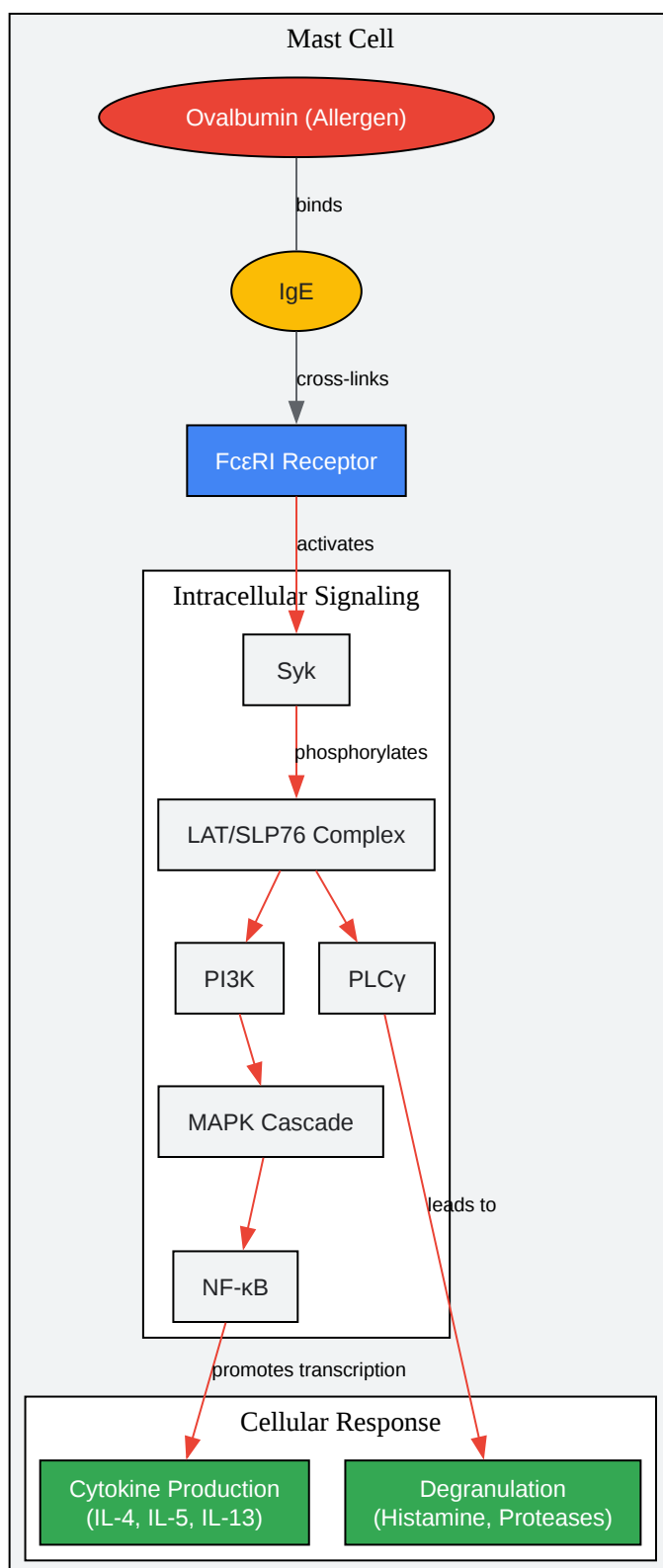
#### C. Assessment of Allergic Response:

- Anaphylactic Symptoms and Body Temperature:
  - Monitor mice for 30-60 minutes after each oral challenge for clinical signs of anaphylaxis (e.g., reduced activity, puffiness around the eyes and snout, piloerection, and labored breathing).
  - Measure rectal temperature before and 30 minutes after the oral challenge. A drop in temperature is indicative of a systemic anaphylactic response.[\[7\]](#)
- Blood Collection and Serological Analysis:
  - Collect blood via tail vein or terminal cardiac puncture 24 hours after the final challenge.
  - Separate serum and store at -80°C.
  - Measure serum levels of OVA-specific IgE, IgG1, and total IgE by ELISA.
- Histological Analysis of the Intestine:
  - Euthanize mice 24 hours after the final challenge.
  - Collect a section of the jejunum, fix in 10% neutral buffered formalin, embed in paraffin, and section.

- Stain with Hematoxylin and Eosin (H&E) to assess inflammatory cell infiltration, particularly eosinophils.

## Visualizations: Signaling Pathways and Experimental Workflows





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